

Dizocilpine (MK-801) Technical Support Center: Stability and Storage Guidelines

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Compound of Interest

Compound Name: (Rac)-Dizocilpine

Cat. No.: B12811853

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and proper storage of Dizocilpine (MK-801). Adherence to these guidelines is crucial for ensuring the integrity and reliability of experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid Dizocilpine maleate?

A1: Solid Dizocilpine maleate is a crystalline solid that should be stored at -20°C.[1] Under these conditions, it is stable for at least four years.[1] Another source suggests a stability of three years for the powder form at -20°C.[2][3]

Q2: How should I prepare and store Dizocilpine stock solutions?

A2: Dizocilpine maleate is soluble in organic solvents such as DMSO, ethanol, and dimethylformamide (DMF).[1] It is sparingly soluble in aqueous buffers.[1] For maximum solubility in aqueous solutions, it is recommended to first dissolve the compound in DMF and then dilute with the aqueous buffer of choice.[1]

Prepared stock solutions should be aliquoted into single-use volumes to prevent degradation from repeated freeze-thaw cycles.[2][3][4] Store these aliquots at -80°C for long-term storage or at -20°C for shorter periods.[2][3][4]

Q3: What is the stability of Dizocilpine in solution?

A3: The stability of Dizocilpine in solution depends on the solvent and storage temperature. For stock solutions, refer to the summary table below for specific stability data. It is not recommended to store aqueous solutions for more than one day.^[1]

Q4: Are there any known incompatibilities for Dizocilpine?

A4: Yes, Dizocilpine is incompatible with strong acids, strong alkalis, and strong oxidizing or reducing agents.^[5] Contact with these substances should be avoided to prevent degradation.

Q5: What are the potential degradation pathways for Dizocilpine?

A5: While specific degradation products under typical storage conditions are not extensively detailed in the provided literature, the chemical structure of Dizocilpine, which includes a secondary amine and a benzenoid function, suggests potential for oxidative degradation.^{[6][7]} Metabolic studies have identified oxidative metabolites, including hydroxylamine and phenolic derivatives, which indicates that the molecule is susceptible to oxidation.^{[6][7]}

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent or unexpected experimental results.	Degradation of Dizocilpine due to improper storage.	Verify that the solid compound and prepared solutions have been stored according to the recommended conditions (see summary tables). Prepare fresh solutions from solid stock if degradation is suspected.
Contamination of stock solutions.	Use aseptic techniques when preparing and handling solutions. Visually inspect solutions for any signs of precipitation or microbial growth.	
Repeated freeze-thaw cycles.	Aliquot stock solutions into single-use volumes to minimize freeze-thaw cycles.	
Precipitation observed in thawed stock solution.	Exceeded solubility limit or solvent evaporation.	Gently warm the solution and vortex to redissolve the precipitate. Ensure vials are properly sealed to prevent solvent evaporation. If precipitation persists, prepare a fresh solution.
Low-quality or wet solvent (e.g., DMSO).	Use high-purity, anhydrous solvents. Hygroscopic solvents like DMSO can absorb moisture, which may reduce the solubility of the compound. [2] [3] [4]	
Reduced potency of Dizocilpine in bioassays.	Long-term storage of diluted aqueous solutions.	Prepare fresh dilutions in aqueous buffers for each experiment. It is not recommended to store

aqueous solutions for more than one day.[1]

Exposure to light or incompatible materials.

Store solutions in amber vials or protect from light. Ensure that storage containers and experimental apparatus are free from incompatible substances like strong acids, bases, or oxidizing/reducing agents.[5]

Data Summary Tables

Table 1: Storage Conditions and Stability of Solid Dizocilpine Maleate

Form	Storage Temperature	Reported Stability
Crystalline Solid	-20°C	≥ 4 years[1]
Powder	-20°C	3 years[2][3]

Table 2: Storage and Stability of Dizocilpine Stock Solutions

Solvent	Storage Temperature	Reported Stability
In solvent	-80°C	1 year[2][3]
In solvent	-20°C	1 month[2][3]
In solvent	-80°C	6 months[4]
In solvent	-20°C	1 month[4]
In solvent	-80°C	2 years[5]
In solvent	-20°C	1 year[5]
Aqueous Solution	Not specified	Not recommended for more than one day[1]

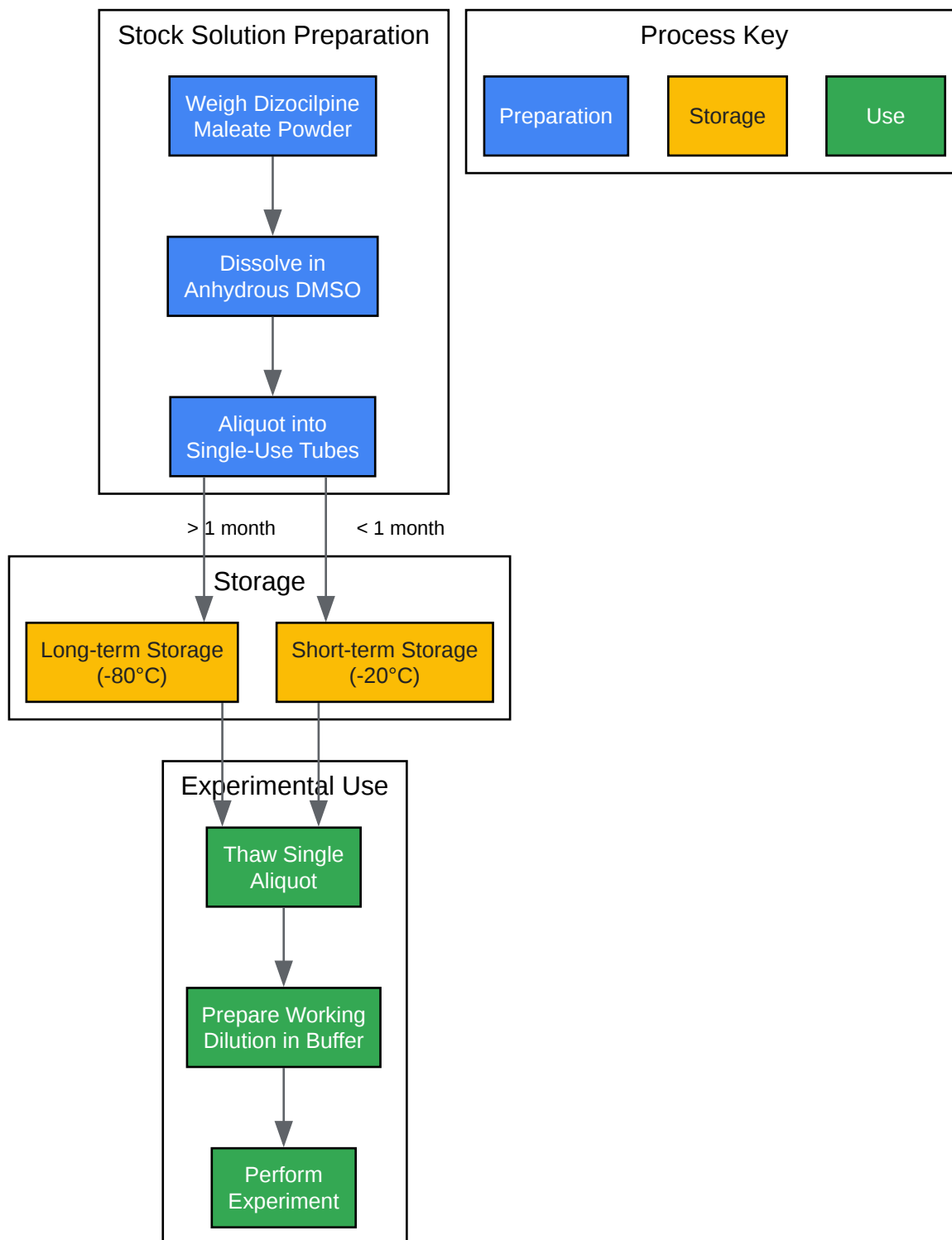
Experimental Protocols

Protocol 1: Preparation of Dizocilpine Stock Solution in DMSO

- Materials: Dizocilpine maleate powder, anhydrous DMSO, sterile microcentrifuge tubes, precision balance.
- Procedure:
 - Equilibrate the Dizocilpine maleate vial to room temperature before opening to prevent moisture condensation.
 - Weigh the desired amount of Dizocilpine maleate in a sterile environment.
 - Add the appropriate volume of anhydrous DMSO to achieve the target concentration (e.g., for a 10 mM stock solution, add the corresponding volume of DMSO to the weighed powder).
 - Vortex thoroughly until the solid is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.^[4]
 - Aliquot the stock solution into single-use, light-protected tubes.
 - Store the aliquots at -80°C for long-term storage or -20°C for short-term use.

Visualizations

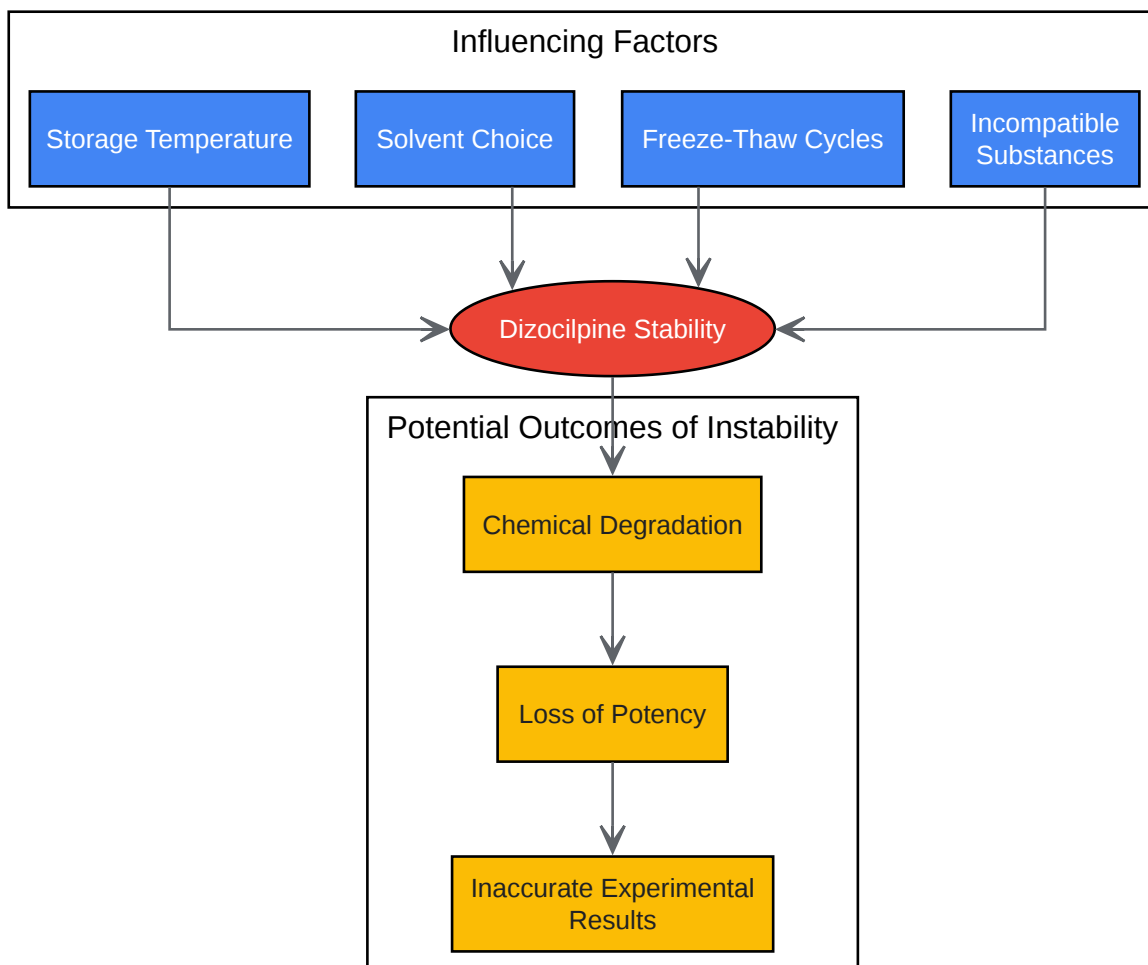
Experimental Workflow: Dizocilpine Solution Preparation and Use



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Caption: Workflow for Dizocilpine solution preparation, storage, and use.

Factors Affecting Dizocilpine Stability



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